

An In-depth Technical Guide to the Physicochemical Properties of 3,3-Dimethylindoline

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Compound of Interest

Compound Name: **3,3-Dimethylindoline**

Cat. No.: **B1314585**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,3-Dimethylindoline, with the CAS number 1914-02-9, is a heterocyclic organic compound.^[1] It belongs to the indoline family, which is a core structural motif in a wide array of biologically active compounds and a valuable building block in synthetic organic chemistry. Understanding the fundamental physicochemical properties of **3,3-Dimethylindoline** is crucial for its application in medicinal chemistry, materials science, and as a versatile pharmaceutical intermediate.^[2] This technical guide provides a comprehensive overview of its key physicochemical characteristics, detailed experimental protocols for their determination, and a representative synthetic workflow.

Core Physicochemical Properties

The physicochemical properties of a compound govern its behavior in various chemical and biological systems. These parameters are essential for predicting its solubility, absorption, distribution, metabolism, and excretion (ADME) profile in drug discovery and for optimizing reaction conditions in chemical synthesis. The key properties of **3,3-Dimethylindoline** are summarized in the table below.

Property	Value	Source
IUPAC Name	3,3-dimethyl-2,3-dihydro-1H-indole	[1]
Synonyms	3,3-Dimethyl-2,3-dihydro-1H-indole	[1]
CAS Number	1914-02-9	[1]
Molecular Formula	C ₁₀ H ₁₃ N	[1]
Molecular Weight	147.22 g/mol	[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
pKa (Predicted)	Data not available	
LogP (Predicted)	2.8	[1]

Note: Experimental data for some properties of **3,3-Dimethylindoline** are not readily available in the literature. The provided LogP is a computed value.

Experimental Protocols

Accurate determination of physicochemical properties is fundamental in chemical research. Below are detailed, standard methodologies for the key experiments.

Melting Point Determination

The melting point is a critical indicator of a solid compound's purity.

Protocol: Capillary Method

- Sample Preparation: Ensure the **3,3-Dimethylindoline** sample is thoroughly dried and finely powdered.
- Capillary Loading: A small amount of the powdered sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion) are recorded. This range represents the melting point. A narrow melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination

The boiling point provides insight into the volatility of a liquid compound.

Protocol: Micro Boiling Point Method (Thiele Tube)

- Sample Preparation: A small volume (a few milliliters) of liquid **3,3-Dimethylindoline** is placed into a small test tube or a fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid sample.
- Apparatus Setup: The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is gently and uniformly heated. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heat source is removed. The liquid will

begin to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.

Solubility Determination

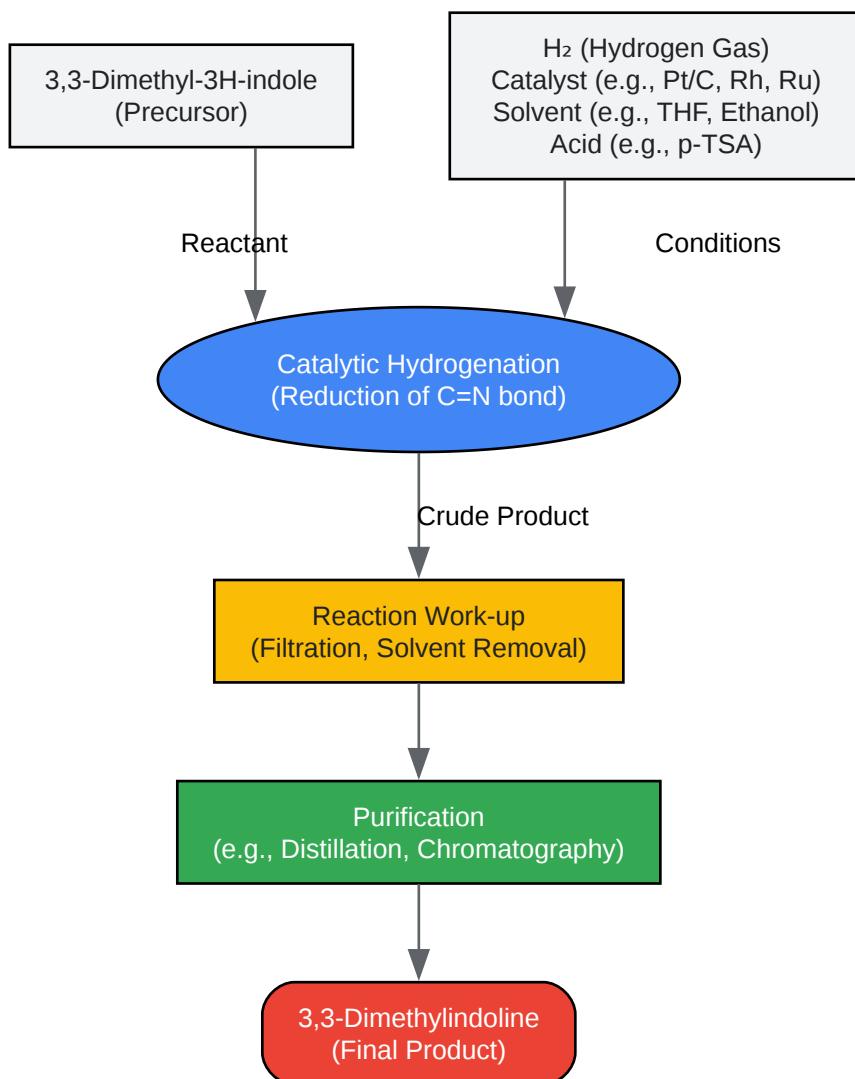
Solubility is a crucial parameter for drug formulation and reaction solvent selection.

Protocol: Equilibrium Solubility Method

- Sample Preparation: An excess amount of **3,3-Dimethylindoline** is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed vial.
- Equilibration: The mixture is agitated (e.g., using a shaker or stirrer) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The saturated solution is allowed to stand, or is centrifuged, to separate the undissolved solid.
- Quantification: A carefully measured aliquot of the clear supernatant is withdrawn and diluted. The concentration of **3,3-Dimethylindoline** in the diluted solution is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV detector or UV-Vis spectroscopy, against a standard curve.
- Calculation: The solubility is expressed in units such as mg/mL or mol/L.

Synthetic Workflow

3,3-Dimethylindoline can be synthesized through the catalytic hydrogenation of its corresponding indole precursor, 3,3-dimethyl-3H-indole. This reaction involves the reduction of the C=N double bond within the indole ring system.



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Caption: Synthetic workflow for **3,3-Dimethylindoline** via catalytic hydrogenation.

Conclusion

This technical guide has detailed the essential physicochemical properties of **3,3-Dimethylindoline**, provided standardized protocols for their experimental determination, and outlined a common synthetic route. While some experimental data remains to be fully characterized in the public domain, the information and methodologies presented here offer a solid foundation for researchers and scientists working with this important heterocyclic compound. A thorough understanding of these core properties is indispensable for leveraging the full potential of **3,3-Dimethylindoline** in drug development and organic synthesis.

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References

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